

Introduction: The Strategic Importance of Fluorinated Propoxy Phenylboronic Acids

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Compound of Interest

Compound Name: 3,5-Difluoro-4-propoxyphenylboronic acid

CAS No.: 2096331-43-8

Cat. No.: B2388942

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Fluorine has become a cornerstone element in modern medicinal chemistry, with its incorporation into drug candidates often leading to profound improvements in molecular properties.[1][2] The strategic introduction of fluorine can modulate acidity, lipophilicity, metabolic stability, and binding affinity.[2] When combined with a propoxy group on a phenylboronic acid scaffold, a versatile building block emerges, primed for use in crucial carbon-carbon bond-forming reactions.

Fluorinated propoxy phenylboronic acids are particularly valued as reagents in the Suzuki-Miyaura cross-coupling reaction, a Nobel prize-winning method for synthesizing biaryl and heteroaryl compounds which are prevalent structures in pharmaceuticals.[3][4][5] The presence of fluorine increases the Lewis acidity of the boron center, a critical factor influencing transmetalation in the catalytic cycle.[5][6] This guide provides an in-depth overview of the suppliers of these key reagents within the United States, alongside essential technical considerations for their procurement, handling, and application in a research and drug development context.

Part 1: The Molecular Landscape

The specific placement of the fluorine and propoxy groups on the phenyl ring dictates the reagent's steric and electronic properties, thereby influencing its reactivity and the characteristics of the final compound. The electron-withdrawing nature of fluorine generally increases the acidity (lowers the pKa) of the boronic acid, which can be advantageous for reactions at physiological pH.^[6]

Below are some of the common isomers available to researchers:

- (2-Fluoro-4-propoxyphenyl)boronic Acid: The ortho-fluorine substitution can influence the dihedral angle of the phenyl ring and introduce unique electronic effects.
- (3-Fluoro-4-propoxyphenyl)boronic Acid: This isomer is a common building block, offering a balance of electronic modification without the direct steric hindrance of an ortho-substituent.
- (4-Fluoro-3-propoxyphenyl)boronic Acid: Reversing the positions provides a different electronic and steric profile for structure-activity relationship (SAR) studies.

Part 2: Key Suppliers of Fluorinated Propoxy Phenylboronic Acids in the USA

A range of chemical suppliers in the United States provide these specialized reagents, catering to different scales from discovery research to process development. These suppliers can be broadly categorized as large catalog companies, specialized fine chemical producers, and contract research organizations (CROs) offering custom synthesis.

Supplier Category	Representative Companies	Notes
Large Catalog Suppliers	Sigma-Aldrich (Merck), Thermo Fisher Scientific, VWR	Offer a wide variety of reagents, including numerous fluorinated phenylboronic acids and their pinacol esters, often with readily available stock and comprehensive documentation. [7] [8] [9] [10]
Fine & Specialty Chemicals	AA Blocks, Chem-Impex, Fluorochem, Boron Molecular	Focus on providing diverse and novel building blocks for organic synthesis and medicinal chemistry. They often have competitive pricing for research quantities. [11] [12] [13] [14] [15]
Manufacturers & CROs	CRO Splendid Lab Pvt. Ltd., Manchester Organics, BoronPharm	These organizations often provide bulk quantities and can engage in custom synthesis for specific, non-catalog derivatives. [16] [17] [18] [19]
Distributors & Platforms	Alchimica, CymitQuimica, GlobalChemMall, Amerigo Scientific	These platforms aggregate products from various manufacturers, providing a broader selection and sometimes serving as regional distributors. [20] [21] [22] [23]

Table 1: Selected Fluorinated Propoxy Phenylboronic Acids and Their US Suppliers

Compound Name	CAS Number	Representative Suppliers
(2-Fluoro-4-propoxyphenyl)boronic acid	1107603-51-9	Sigma-Aldrich[7], Manchester Organics[18], CRO Splendid Lab[16]
(3-Fluoro-4-propoxyphenyl)boronic acid	192376-68-4	AA Blocks[11], Alchimica[20], CRO Splendid Lab[17], AbacipharmTech[24]
(3-Fluoro-4-isopropoxyphenyl)boronic acid	480438-64-8	CymitQuimica[21]
(4-Fluoro-2-isopropoxyphenyl)boronic acid	480438-59-3	GlobalChemMall[22]
(4-Fluoro-3-isopropoxyphenyl)boronic acid	1451390-94-5	BLD Pharm[25]

Note: Availability and stock levels are subject to change. Researchers should confirm directly with the supplier.

Part 3: Core Technical Protocols & Considerations

The successful application of fluorinated propoxy phenylboronic acids hinges on understanding their properties and the nuances of the reactions in which they are used.

A. Quality, Handling, and Storage

Purity Assessment: The purity of the boronic acid is paramount, as impurities can interfere with sensitive catalytic reactions.

- HPLC: High-Performance Liquid Chromatography is a crucial technique for assessing the purity of boronic acids and monitoring reaction progress.[26]
- NMR Spectroscopy: ^1H , ^{13}C , and ^{19}F NMR are essential for confirming the structure and identifying potential organic impurities.

Storage and Stability: Boronic acids can undergo dehydration to form cyclic anhydrides known as boroxines.[5] This process is reversible but alters the molecular weight, impacting reaction stoichiometry.

- **Recommendation:** Store boronic acids in a cool, dry environment, preferably in a desiccator, to minimize boroxine formation.

B. Application Protocol: Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura reaction is the most common application for these reagents, enabling the synthesis of complex biaryl molecules.[27][28] The fluorine substituent can sometimes make the boronic acid more susceptible to protodeboronation, a competitive side reaction, necessitating careful optimization of the base and reaction conditions.[3]

Generalized Step-by-Step Protocol:

- **Reaction Setup:** To an oven-dried flask, add the aryl halide (1.0 eq.), the fluorinated propoxy phenylboronic acid (1.1–1.5 eq.), and the palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, 1–5 mol%).
- **Solvent and Base Addition:** Purge the flask with an inert gas (Argon or Nitrogen). Add a degassed solvent system (e.g., Dioxane/Water or Toluene/Ethanol/Water) followed by a degassed aqueous base solution (e.g., 2M Na_2CO_3 or K_2CO_3).
- **Reaction Execution:** Heat the mixture to the desired temperature (typically 80–110 °C) and monitor the reaction progress by TLC or LC-MS.
- **Workup:** After completion, cool the reaction to room temperature. Dilute with an organic solvent (e.g., Ethyl Acetate) and wash with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo. Purify the crude product via column chromatography.

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application for these boronic acids.
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Part 4: Purification Strategies

Post-reaction purification is critical to isolate the desired product from unreacted starting materials, catalyst residues, and boronic acid-derived byproducts.

1. **Liquid-Liquid Extraction:** Boronic acids are weakly acidic and can be converted to their corresponding water-soluble boronate salts by washing the organic reaction mixture with a basic aqueous solution (e.g., 1M NaOH).^[29] This effectively removes the unreacted boronic acid into the aqueous phase, simplifying purification if the desired product is non-acidic.
2. **Chromatography:** Column chromatography using silica gel or alumina is a standard method for purifying reaction products. The choice of solvent system (eluent) is critical for achieving good separation.
3. **Scavenger Resins:** For high-purity requirements, scavenger resins functionalized with diol groups can be employed.^[29] These resins selectively bind to boronic acids, which can then be removed by simple filtration, leaving the purified product in solution.

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Conclusion

Fluorinated propoxy phenylboronic acids are enabling tools for modern drug discovery, providing a reliable route to novel chemical entities with potentially enhanced pharmacological properties. A robust supply chain within the United States, from large-scale distributors to specialized manufacturers, ensures that researchers have access to a diverse array of these critical building blocks. By understanding the specific properties of these reagents and employing rigorous, well-validated protocols for their use and purification, scientists can effectively leverage their potential to accelerate the development of next-generation therapeutics.

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